Application Note: Precision N-Arylation of 5-Fluoro-1H-indazol-7-amine

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Compound of Interest

Compound Name:	*5-Fluoro-1H-indazol-7-amine*
CAS No.:	*1352397-94-4*
Cat. No.:	*B2932901*

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Executive Summary & Strategic Analysis

The N-arylation of **5-Fluoro-1H-indazol-7-amine** requires navigating two primary chemical challenges:

- Regioselectivity (N1 vs. N7): The indazole N1-H (pKa ~14) is acidic and competitive with the exocyclic 7-amine. Under standard basic conditions (e.g., NaH, NaOtBu), N1-arylation is a major competitive pathway.
- Electronic Deactivation: The 5-Fluoro substituent exerts a strong inductive electron-withdrawing effect (-I), significantly reducing the nucleophilicity of the 7-amine compared to a standard aniline. This necessitates the use of Third- or Fourth-Generation Buchwald Precatalysts to facilitate the oxidative addition and reductive elimination steps.

Decision Matrix: Route Selection

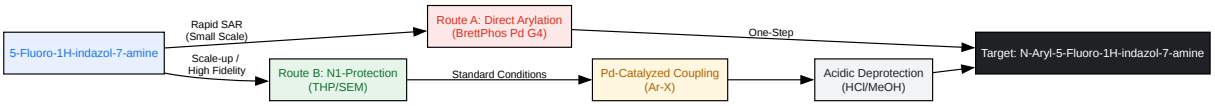
- Route A: Direct Arylation (Unprotected). Best for rapid analog scanning (SAR). Requires highly specific ligand control (BrettPhos/RuPhos) to favor the primary amine over the indole nitrogen.

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- Route B: Protected Arylation (N1-THP/SEM). Best for scale-up (>10g) or when the coupling partner is expensive. Guarantees regioselectivity but adds two synthetic steps.

Reaction Pathways & Logic

The following diagram illustrates the divergent pathways and the critical decision points for the chemist.



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Figure 1: Strategic workflow for N-arylation. Route A offers speed; Route B offers robustness.

Protocol A: Direct N-Arylation (Unprotected)

Best for: Rapid library synthesis, stable aryl halides.

This protocol utilizes BrettPhos Pd G4, a precatalyst designed to operate under mild conditions that minimize N1-deprotonation while maximizing the reactivity of the electron-poor 7-amine.

Materials

- Substrate: **5-Fluoro-1H-indazol-7-amine** (1.0 equiv)
- Coupling Partner: Aryl Bromide or Chloride (1.1 equiv)
- Catalyst: BrettPhos Pd G4 (2–5 mol%)
- Base: K3PO4 (2.0 equiv) or Cs2CO3 (2.0 equiv) — Avoid NaOtBu to prevent N1 arylation.
- Solvent: t-Amyl Alcohol (anhydrous) or 1,4-Dioxane.

Step-by-Step Methodology

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- Charge: In a glovebox or under active N2 flow, add the amine (1.0 eq), Aryl Halide (1.1 eq), K3PO4 (2.0 eq), and BrettPhos Pd G4 (0.02 eq) to a reaction vial.
- Solvate: Add anhydrous t-Amyl Alcohol (0.2 M concentration). Note: t-Amyl alcohol allows for higher temperatures than THF and better solubility than Toluene.
- Degas: Sparge with nitrogen for 5 minutes.
- React: Seal the vial and heat to 100 °C for 4–16 hours.
  - Checkpoint: Monitor by LCMS. Look for the [M+Ar] peak.[1] If N1-arylation occurs, it often has a distinct retention time (usually more non-polar).
- Workup: Cool to RT. Dilute with EtOAc, filter through a Celite plug to remove palladium residues and inorganic salts. Concentrate.
- Purification: Flash chromatography (DCM/MeOH gradient).

Protocol B: Protected N-Arylation (Robust)

Best for: Process chemistry, scale-up, or when Route A yields <40%.

This route employs a THP (Tetrahydropyranyl) protecting group. THP is superior to Boc here because it is stable to basic Buchwald conditions but easily removed with mild acid, avoiding the potential for Boc-migration or thermal cleavage.

Phase 1: N1-Protection

- Dissolve **5-Fluoro-1H-indazol-7-amine** in DCM (0.5 M).
- Add 3,4-Dihydro-2H-pyran (DHP) (1.5 equiv) and p-TsOH (0.1 equiv).
- Stir at RT for 2–4 hours.
- Quench with sat. NaHCO3, extract with DCM.
- Result: N1-THP protected amine. (Regioisomer N1 vs N2 may form; N1 is usually major and thermodynamically favored. Both work for the next step).

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Phase 2: The Coupling (Standard Buchwald)

With N1 blocked, the 7-NH2 is the only nucleophile.

- Catalyst: Pd2(dba)3 (2 mol%) + Xantphos or BrettPhos (4 mol%).
- Base: Cs2CO3 (2.5 equiv).
- Solvent: 1,4-Dioxane, 100 °C.
- Procedure: Follow the standard degassing and heating protocol as in Route A. Yields are typically 70–90%.

Phase 3: Deprotection

- Dissolve the coupled intermediate in MeOH.
- Add 4M HCl in Dioxane (5 equiv) or concentrated aqueous HCl (excess).
- Stir at RT or 40 °C for 1–2 hours.
- Neutralize with NaHCO3, extract, and purify.

Optimization & Troubleshooting Guide

The following table summarizes the effects of changing variables specifically for the 5-fluoro substrate.

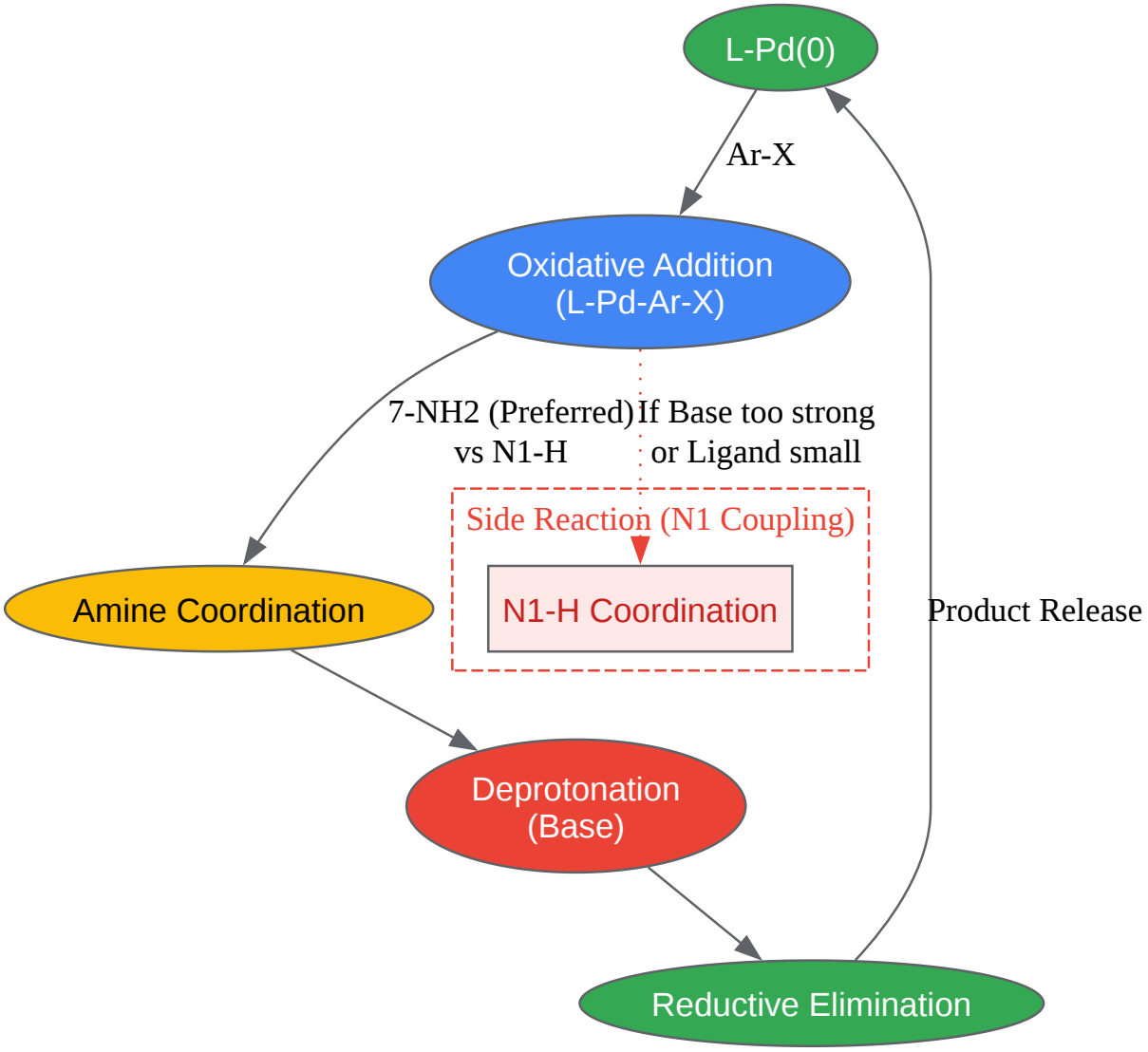
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Variable	Recommendation	Scientific Rationale
Ligand	BrettPhos or RuPhos	The 5-F group makes the amine electron-poor. These ligands are bulky and electron-rich, facilitating the reductive elimination of the difficult C-N bond.
Base	K3PO4 or Cs2CO3	Weak bases prevent the deprotonation of the Indazole N1 (pKa ~14). Strong bases (NaOtBu, LiHMDS) increase the risk of N1-arylation side products.
Solvent	t-Amyl Alcohol	High boiling point (102°C) allows sufficient energy for the reaction without the pressure issues of THF. Promotes solubility of the polar indazole.
Temp	90–110 °C	Activation energy for electron-poor anilines is high. Room temperature coupling will likely fail.

Mechanism of Selectivity (DOT Visualization)

This diagram details the catalytic cycle and where the selectivity is determined.

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Figure 2: Catalytic cycle emphasizing the critical amine coordination step. Bulky ligands (L) sterically hinder the N1-H approach, favoring the exocyclic NH2.

References

- Buchwald, S. L., et al. "Palladium-Catalyzed Amination of Unprotected Halo-7-azaindoles." Organic Letters, 2010.
- Vertex Pharmaceuticals. "Palladium-Catalyzed Amination of Unprotected Halo-7-azaindoles." PMC, 2011.

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- Organic Chemistry Portal. "Buchwald-Hartwig Amination: Development of Catalyst Systems."
- Beilstein Journals. "Regioselective N-alkylation of the 1H-indazole scaffold." Beilstein J. Org. Chem., 2021.[2]
- M.D.P.I. "Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives." Molecules, 2021.[2]

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Sources

- 1. Design, Synthesis and Antitumor Activity of 1H-indazole-3-amine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. semanticscholar.org [semanticscholar.org]
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